

A Technical Guide to the Nuclear Structure and Spin-Parity of Technetium-97

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Compound of Interest

Compound Name: *Technetium-97*

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Abstract: This document provides a comprehensive technical overview of the nuclear structure of **Technetium-97** (^{97}Tc), with a specific focus on its spin-parity assignments. **Technetium-97** is a long-lived, synthetic radioisotope of significant interest for fundamental research in nuclear chemistry and physics. This guide synthesizes experimental data and methodologies from nuclear reaction studies and theoretical models. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the nuclear properties of technetium isotopes. Key data are presented in tabular format for clarity, and experimental and logical workflows are visualized using diagrams.

Introduction

Technetium (Tc), with atomic number 43, is the lightest element for which all isotopes are radioactive.[1] Among its radioisotopes, **Technetium-97** (^{97}Tc) is notable for its long half-life of 4.21 million years.[1][2] This stability makes it a valuable tool for fundamental research, providing insights into the redox chemistry of technetium and serving as a comparative analog for the more environmentally prevalent fission product, Technetium-99.[2] Understanding the nuclear structure of ^{97}Tc , including its energy levels and their corresponding spin-parity ($J\pi$) values, is crucial for advancing nuclear models and for the precise interpretation of experimental data.

This guide details the known nuclear properties of ^{97}Tc , the experimental techniques used to elucidate its structure, and the theoretical frameworks applied to its interpretation.

Fundamental Nuclear Properties

The ground state of ^{97}Tc is characterized by a set of fundamental properties derived from experimental measurements and nuclear data evaluations. These properties are essential for any application or study involving this isotope.

Table 1: General Nuclear Properties of **Technetium-97** (^{97}Tc)

Property	Value
Atomic Number (Z)	43
Mass Number (A)	97
Neutron Number (N)	54
Atomic Mass	96.9063648 ± 0.0000048 amu[3]
Mass Excess	-87.22417 MeV[4]
Nuclear Binding Energy	836.501 MeV[4]
Half-Life	4.21 ± 0.16 million years[1][4]
Decay Mode	100% Electron Capture (EC)[4][5]
Daughter Isotope	^{97}Mo (stable)[2]
Decay Energy	0.320(4) MeV[3][4]

| Ground State Spin-Parity ($J\pi$) | $9/2^{+}$ [3][4][6] |

Nuclear Isomer: Technetium-97m ($^{97\text{m}}\text{Tc}$)

Like many nuclides, ^{97}Tc possesses a metastable state, or nuclear isomer, designated as $^{97\text{m}}\text{Tc}$. This excited state has a significantly long half-life compared to typical excited states and decays primarily through an isomeric transition (IT) to the ground state.

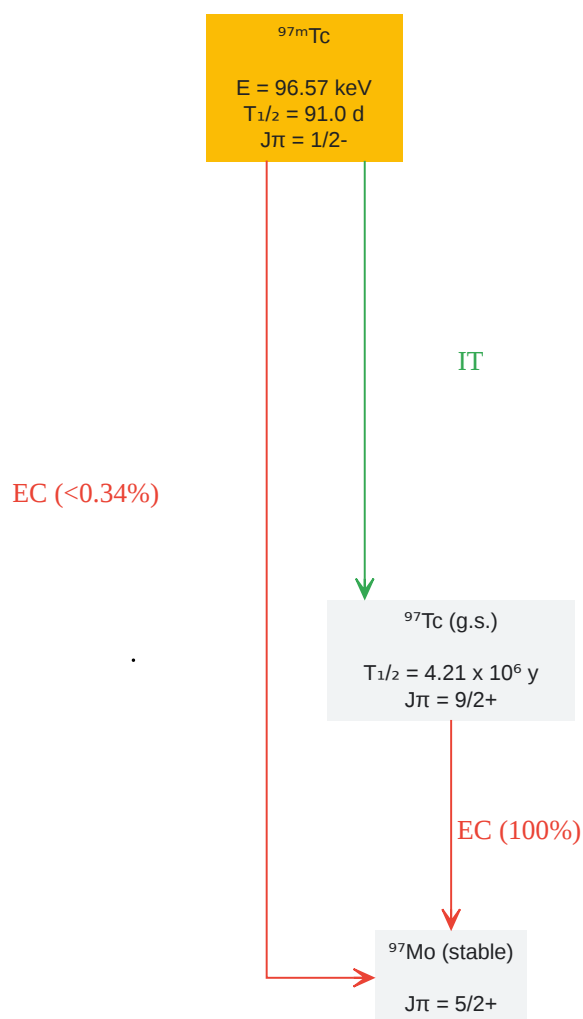
Table 2: Properties of the $^{97\text{m}}\text{Tc}$ Metastable Isomer

Property	Value
Excitation Energy	96.57(6) keV[2][4]
Half-Life	91.0(6) days[2][7]
Spin-Parity ($J\pi$)	1/2-[3][4]

| Decay Modes | Isomeric Transition (IT) to ^{97}Tc (g.s.)[2][3] Electron Capture (EC) to ^{97}Mo (<0.34%)[3] |

Decay Pathway

The primary decay mechanism for ^{97}Tc is electron capture, where an inner atomic electron is captured by the nucleus, converting a proton into a neutron and emitting a neutrino.[2] This process leads to the stable daughter nucleus Molybdenum-97. The metastable isomer, $^{97\text{m}}\text{Tc}$, predominantly de-excites by emitting a gamma ray or conversion electron (isomeric transition) to the ^{97}Tc ground state.[2] A minor branch of the $^{97\text{m}}\text{Tc}$ decay proceeds via electron capture directly to ^{97}Mo . [3]



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Caption: Decay scheme of ^{97}Tc and its isomer $^{97\text{m}}\text{Tc}$.

Experimental Determination of Nuclear Structure

The nuclear structure of ^{97}Tc , particularly its excited states and their spin-parities, has been investigated using nuclear reactions that populate these states. The subsequent de-excitation via gamma-ray emission provides the primary data for constructing a level scheme.

Key Experimental Reactions

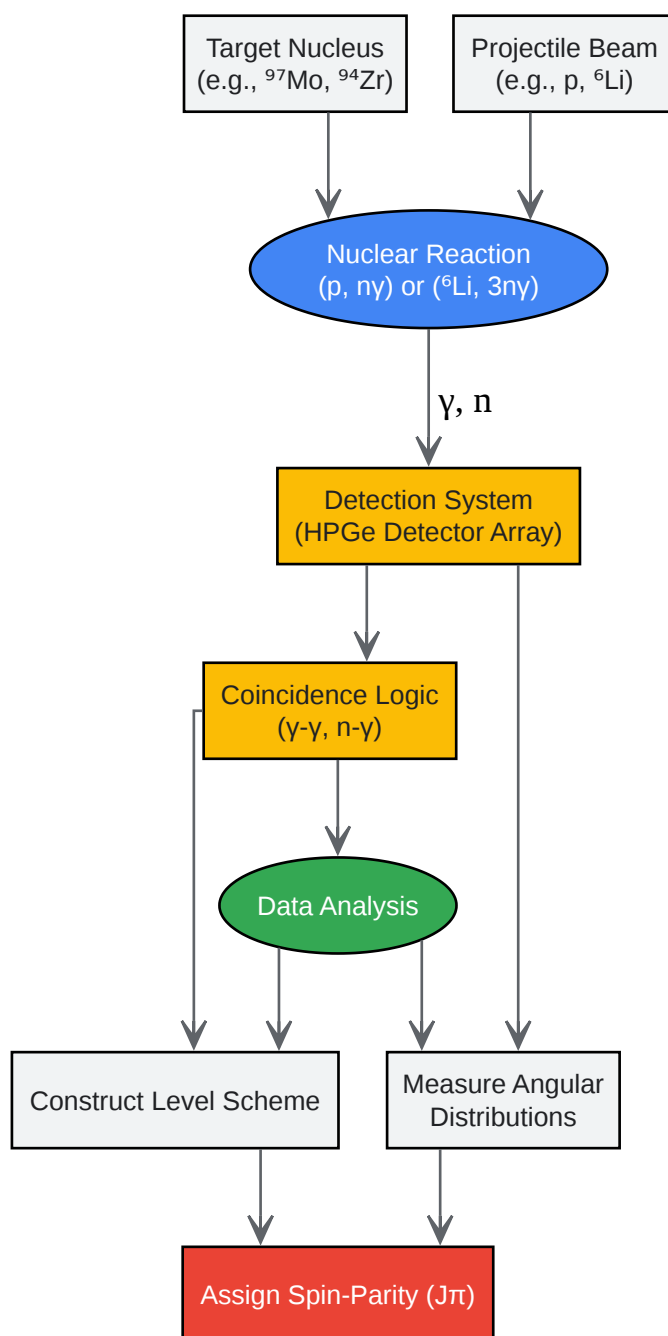
Two notable reactions used to populate high-spin states in ^{97}Tc are:

- $^{97}\text{Mo}(p, n)^{97}\text{Tc}$: This reaction involves bombarding a Molybdenum-97 target with a proton beam. The resulting compound nucleus emits a neutron, leaving the ^{97}Tc nucleus in an excited state. This method has been used to study levels up to an excitation energy of 2700 keV.[\[8\]](#)
- $^{94}\text{Zr}(^6\text{Li}, 3n)^{97}\text{Tc}$: This is a fusion-evaporation reaction where a Zirconium-94 target is bombarded with a Lithium-6 beam. The fused system evaporates three neutrons to produce ^{97}Tc in high-spin states. This technique has been instrumental in observing states up to approximately 8 MeV in excitation energy and a spin of $43/2$.[\[8\]](#)

Methodologies and Protocols

The determination of the nuclear level scheme and spin-parity assignments relies on a combination of spectroscopic techniques.

- Gamma-Ray Spectroscopy: High-purity germanium (HPGe) detectors are used to measure the energy of emitted gamma rays with high precision.[\[9\]](#)
- Coincidence Measurements: By using an array of detectors, experimenters can identify cascades of gamma rays that are emitted in sequence (γ - γ coincidence). This is crucial for placing transitions within the level scheme.[\[8\]](#) Neutron-gamma (n - γ) coincidences can also be used to confirm that the gamma rays originate from the desired reaction channel.[\[8\]](#)
- Angular Distribution and Correlation: The intensity of emitted gamma rays often depends on the angle of emission relative to the beam direction or the direction of a previously emitted gamma ray. Measuring these angular distributions provides information on the multipolarity of the radiation (e.g., dipole, quadrupole) and the spin difference between the initial and final states.[\[8\]](#)[\[10\]](#)



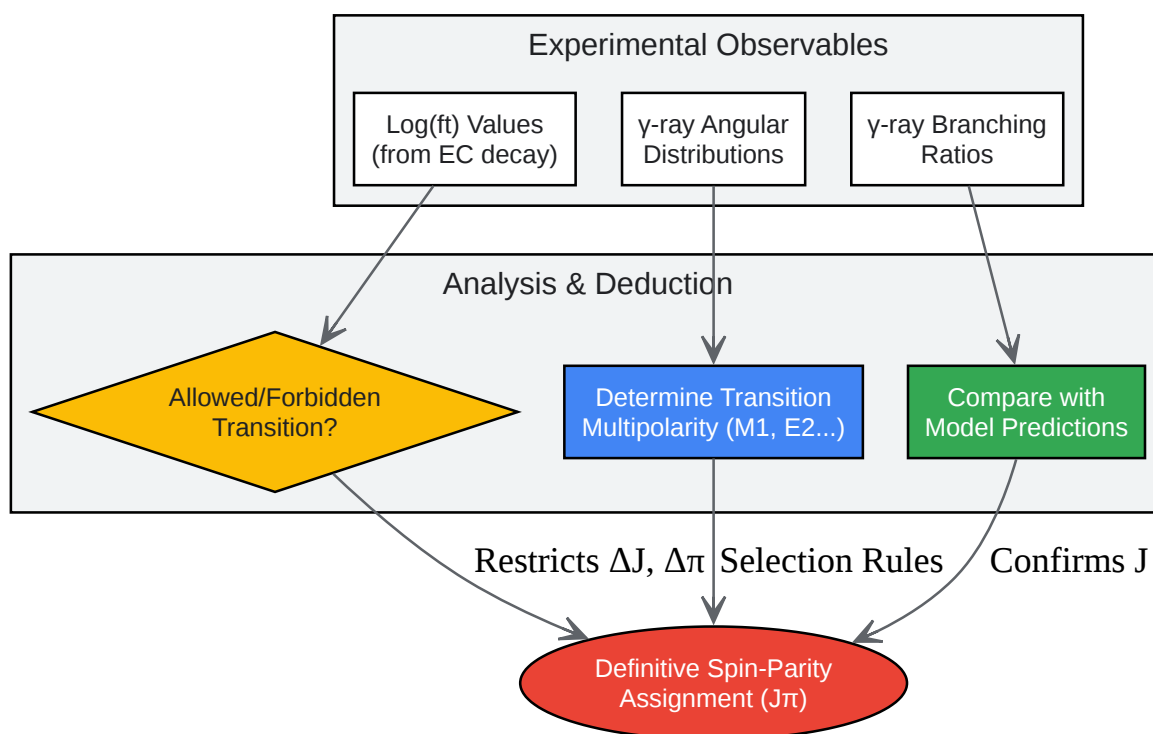
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Caption: Experimental workflow for studying ^{97}Tc nuclear structure.

Spin-Parity Assignment Logic

Assigning a definitive spin (J) and parity (π) to a nuclear state is a deductive process based on several pieces of experimental evidence.

- **Log(ft) Values:** For levels populated by beta decay (in this case, electron capture), the log(ft) value, which relates to the decay rate, helps classify the transition as allowed or forbidden. This classification restricts the possible changes in spin and parity between the parent and daughter states.[8]
- **Gamma-Ray Branching Ratios:** The relative intensities of different gamma rays de-exciting a single level can be compared with theoretical predictions for different possible spin assignments.[8]
- **Multipolarity from Angular Distributions:** The analysis of gamma-ray angular distributions determines the multipole character of the transition (e.g., M1, E2, E1). Each multipolarity is associated with specific selection rules for the change in spin (ΔJ) and parity ($\Delta\pi$). For instance, an E1 (electric dipole) transition requires $\Delta J = 0, 1$ and a change in parity, while an M1 (magnetic dipole) transition has $\Delta J = 0, 1$ with no change in parity.



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Caption: Logical workflow for spin-parity ($J\pi$) assignment.

Nuclear Structure and Level Scheme

The combination of experimental work and theoretical interpretation provides a picture of the nuclear structure of ^{97}Tc .

Table 3: Selected Energy Levels and Spin-Parity Assignments for ^{97}Tc

Excitation Energy (keV)	Spin-Parity ($J\pi$)	Notes
0	9/2+	Ground State[3][4]
96.57	1/2-	Metastable Isomer (^{97m}Tc)[3][4]

| ... up to ~8000 | ... up to 43/2 | High-spin states observed via fusion-evaporation reactions[8] |

The ground state $J\pi$ of 9/2+ is consistent with the predictions of the nuclear shell model, where the odd proton occupies the $1g_{9/2}$ orbital. The 1/2- isomeric state is also understood within this framework. Studies have successfully populated and characterized a rich structure of excited states, including complex rotational-like bands built upon different single-particle configurations. [8]

Theoretical Interpretation

The primary theoretical tool for understanding the structure of nuclei like ^{97}Tc is the Nuclear Shell Model.[11][12] This model treats nucleons (protons and neutrons) as moving in a potential well, occupying quantized energy levels or "shells," analogous to electron shells in atoms.

- **Model Space:** Calculations are performed within a defined model space, which includes a set of active single-particle orbitals for the valence nucleons outside an inert core.[13]
- **Effective Interactions:** The model requires an effective interaction that describes the forces between the valence nucleons. These interactions can be derived empirically from experimental data or more fundamentally from the basic nucleon-nucleon potential.[13]

Shell model calculations have been compared with the experimental level scheme of ^{97}Tc to validate the model's assumptions and to understand the underlying configurations of the

observed states.[8] Other theoretical approaches, such as particle-core coupling models, have also been employed to interpret specific features of the level structure.[8]

Conclusion

The nuclear structure of **Technetium-97** is well-characterized at low energies, with a confirmed ground state spin-parity of $9/2^+$ and a long-lived $1/2^-$ isomer.[3][4] High-spin states have been explored to high excitation energies through gamma-ray spectroscopy following heavy-ion reactions.[8] The experimental methodologies, including coincidence measurements and angular distribution analysis, are critical for constructing level schemes and making unambiguous spin-parity assignments. The resulting data provide a rigorous test for nuclear structure theories, primarily the Nuclear Shell Model, contributing to a deeper understanding of nuclear physics in this mass region. This foundational knowledge is essential for all scientific disciplines that utilize or study technetium isotopes.

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References

- 1. Technetium - Wikipedia [en.wikipedia.org]
- 2. Technetium-97 Radioisotope [benchchem.com]
- 3. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 4. Technetium-97 - isotopic data and properties [chemlin.org]
- 5. Isotope data for technetium-97 in the Periodic Table [periodictable.com]
- 6. Isotope data for technetium-97 in the Periodic Table [periodictable.com]
- 7. Isotopes of technetium - Wikipedia [en.wikipedia.org]
- 8. researchgate.net [researchgate.net]
- 9. Technetium-99m - Gamma Spectrum DB [gammadb.nuclearphoenix.xyz]
- 10. physics.stackexchange.com [physics.stackexchange.com]
- 11. mdpi.com [mdpi.com]

- 12. csdlkhoahoc.hueuni.edu.vn [csdlkhoahoc.hueuni.edu.vn]
- 13. arxiv.org [arxiv.org]
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